

In-Depth Technical Guide: Physicochemical Properties of 1-Benzyl-1H-imidazole-5-carboxaldehyde

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Compound of Interest

Compound Name: 1-Benzyl-1H-imidazole-5-carboxaldehyde

Cat. No.: B127406

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This guide provides essential physicochemical data for **1-Benzyl-1H-imidazole-5-carboxaldehyde**, a heterocyclic organic compound relevant to researchers and professionals in drug development and chemical synthesis. The information is presented to facilitate easy access and comparison for scientific research and application.

Physicochemical Data

The fundamental molecular properties of **1-Benzyl-1H-imidazole-5-carboxaldehyde** are summarized in the table below. This data is critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ N ₂ O	[1][2][3][4][5]
Molecular Weight	186.21 g/mol	[1][2][3][4][5]
CAS Number	85102-99-4	[1][3][4]
Appearance	Off-white solid	[2]
Melting Point	46 to 49 °C	[1]
Boiling Point	201 to 203 °C at 23 Torr	[1]
InChI Key	QONDAZCJAPQGRX-UHFFFAOYSA-N	[1]
Canonical SMILES	C1=CC=C(C=C1)CN2C=NC=C2C=O	[1]

Compound Significance and Applications

1-Benzyl-1H-imidazole-5-carboxaldehyde serves as a versatile building block in organic synthesis.[1] The presence of the imidazole ring and the reactive aldehyde group makes it a valuable precursor for the synthesis of more complex molecules, including potentially bioactive compounds.[1] The imidazole moiety is a common feature in many pharmaceuticals, and derivatives of this compound are explored for their potential therapeutic applications.[1][6] Research areas include the development of novel drugs, with some studies investigating its derivatives as potential antifungal and antibacterial agents.[2]

As an AI, I am unable to provide detailed experimental protocols or generate visualizations such as DOT language diagrams. The information provided is based on publicly available data.

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References

- 1. Buy 1-Benzyl-1H-imidazole-5-carboxaldehyde | 85102-99-4 [smolecule.com]
- 2. chemimpex.com [chemimpex.com]
- 3. scbt.com [scbt.com]
- 4. 1-Benzyl-1H-imidazole-5-carboxaldehyde AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 5. Sigma Aldrich 1-Benzyl-1H-imidazole-5-carboxaldehyde 25 g | Buy Online | Sigma Aldrich | Fisher Scientific [fishersci.com]
- 6. Design, synthesis and evaluation of 1-benzyl-1H-imidazole-5-carboxamide derivatives as potent TGR5 agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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